

Physical and chemical characteristics of Aldicarb-d3 Sulfone.

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Compound of Interest

Compound Name: Aldicarb-d3 Sulfone

Cat. No.: B1146951

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An In-depth Technical Guide to **Aldicarb-d3 Sulfone** For Researchers, Scientists, and Drug Development Professionals

Abstract

Aldicarb-d3 Sulfone is the deuterated stable isotope-labeled form of Aldicarb Sulfone. Aldicarb Sulfone itself is a significant metabolite of the carbamate pesticide, Aldicarb.[1][2] Like its parent compound, Aldicarb Sulfone is a potent cholinesterase inhibitor, although it is considerably less toxic than Aldicarb or its other primary metabolite, Aldicarb Sulfoxide.[3] The labeled form, **Aldicarb-d3 Sulfone**, serves as an essential internal standard for quantitative analysis in various matrices, particularly in mass spectrometry-based analytical methods.[4] This guide provides a comprehensive overview of the physical and chemical characteristics of **Aldicarb-d3 Sulfone**, detailed experimental protocols, and visual diagrams of relevant pathways and workflows.

Physical and Chemical Characteristics

The physical and chemical properties of **Aldicarb-d3 Sulfone** are critical for its application in research and analytical settings. While data for the deuterated form is specific, properties of the unlabeled Aldicarb Sulfone are also included for a comprehensive comparison.

Physical Properties

| Property | Aldicarb-d3 Sulfone | Aldicarb Sulfone (Unlabeled) |
|---------------------|-----------------------------|---|
| Appearance | White to Off-White Solid[2] | White Crystalline Solid[5][6] |
| Molecular Weight | 225.28 g/mol [2][7] | 222.26 g/mol [5][6] |
| Melting Point | Not specified | 132-135 °C[4][5] |
| Water Solubility | Not specified | 10 g/L (at 25 °C)[5] |
| Other Solubilities | Not specified | DMSO (Slightly), Methanol (Slightly)[5] |
| Storage Temperature | -20°C[4] | Not specified |

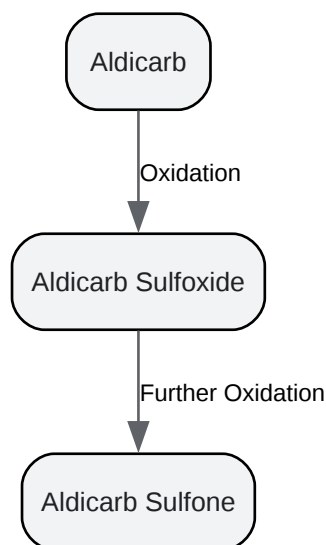
Chemical Identifiers

| Identifier | Aldicarb-d3 Sulfone | Aldicarb Sulfone (Unlabeled) |
|-------------------|--|--|
| Molecular Formula | C ₇ H ₁₁ D ₃ N ₂ O ₄ S[7] | C ₇ H ₁₄ N ₂ O ₄ S[5][6] |
| CAS Number | 1795135-15-7[8][9] | 1646-88-4[5][6] |
| IUPAC Name | [(2-methyl-2-methylsulfonylpropylidene)amino] N-(trideuteriomethyl)carbamate[8] | [(2-methyl-2-methylsulfonylpropylidene)amino] N-methylcarbamate[6] |
| SMILES | [2H]C([2H])([2H])NC(=O)O/N=C/C(C)(C)S(C)(=O)=O[2] | CC(C)(C=NOC(=O)NC)S(=O)(=O)C[6] |
| InChI Key | YRRKLBAKDXSTNC-UYUKVFND-SA-N[2] | YRRKLBAKDXSTNC-UHFFFAOYSA-N[6] |

Metabolic and Degradation Pathway

Aldicarb is metabolized in organisms and the environment through oxidation.[10] The sulfur atom is first oxidized to form Aldicarb Sulfoxide, which is a relatively stable intermediate.

Further oxidation leads to the formation of Aldicarb Sulfone.[3] Both of these metabolites are also active cholinesterase inhibitors.[11]

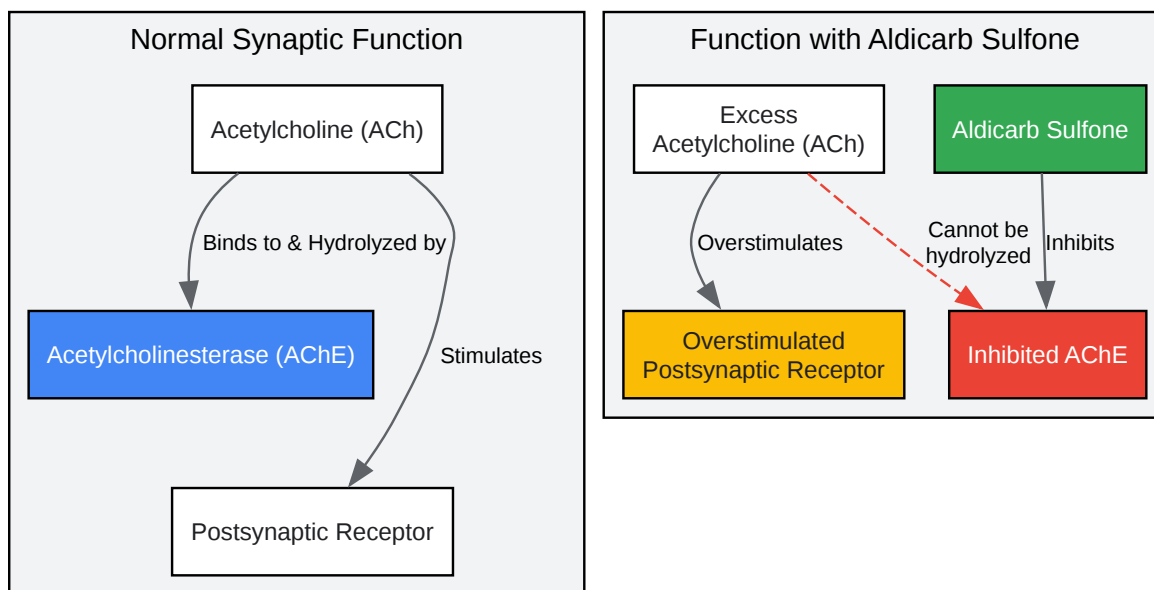


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Metabolic pathway of Aldicarb to its sulfoxide and sulfone metabolites.

Mechanism of Action: Cholinesterase Inhibition

The primary mechanism of toxicity for Aldicarb and its metabolites, including Aldicarb Sulfone, is the inhibition of the enzyme acetylcholinesterase (AChE).[3][12] By inhibiting AChE, the neurotransmitter acetylcholine accumulates in the synaptic cleft, leading to overstimulation of nerve impulses, which results in the toxic effects observed.[3]



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Diagram illustrating the inhibition of acetylcholinesterase by Aldicarb Sulfone.

Experimental Protocols

Synthesis of Aldicarb Sulfone (Unlabeled)

This protocol describes the oxidation of Aldicarb to Aldicarb Sulfone. A similar process would be used for the deuterated analogue, starting with the corresponding deuterated precursor.

Materials:

- 2-methyl-2-(methylthio)propionaldehyde O-(methylcarbamoyl)oxime (Aldicarb)
- 88% aqueous solution of formic acid
- 30% aqueous hydrogen peroxide
- Methylene chloride
- Concentrated sulfuric acid
- Cold water

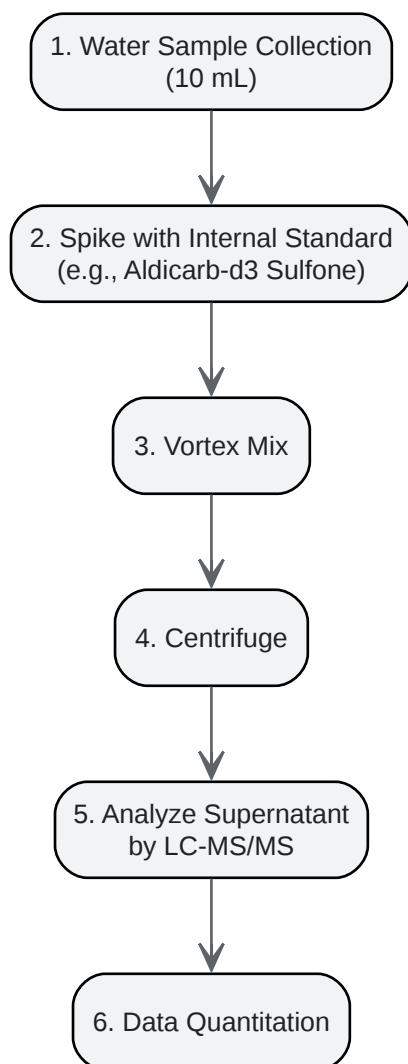
Procedure:[13]

- Add 15 grams of an 88% aqueous solution of formic acid to a mixture of 30 grams of Aldicarb in 70 grams of methylene chloride solution.
- Add 56 grams of a 30% aqueous hydrogen peroxide solution over a 15-20 minute period. The reaction temperature will rise from 25°C to 40°C.
- After the peroxide addition, add 6.0 grams of concentrated sulfuric acid dropwise, maintaining the temperature at 40°C.
- Once the addition is complete, stir the mixture for an additional 2.5 hours at 40-45°C.
- Remove 60-70 grams of the methylene chloride solvent by evaporation under reduced pressure.
- Cool the mixture to 5°C and filter the solid product.
- Wash the solid reaction product with 25-30 grams of cold water and dry to a constant weight to yield 2-Methyl-2-(Methylsulfonyl)propionaldehyde O-(methylcarbamoyl)oxime (Aldicarb Sulfone).

Analytical Method for Aldicarb Sulfone in Water by LC-MS/MS

This method is designed for the quantitative determination of Aldicarb, Aldicarb Sulfoxide, and Aldicarb Sulfone in surface water, groundwater, and drinking water.[14] **Aldicarb-d3 Sulfone** would be used as an internal standard in this procedure.

Workflow:



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